

Calibrating TIS108 application for soil-based experiments

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: TIS108

Cat. No.: B15607597

[Get Quote](#)

TIS108 Application: Technical Support Center

Welcome to the **TIS108** Technical Support Center. This resource is designed to assist researchers, scientists, and drug development professionals in calibrating the **TIS108** application for soil-based experiments. Here you will find troubleshooting guides and frequently asked questions to ensure accurate and reproducible results.

Troubleshooting Guides

This section addresses specific issues that may arise during the setup and calibration of the **TIS108** application with soil sensors.


Issue: Inaccurate pH Readings from a Calibrated Sensor

Problem: The **TIS108** application is displaying pH readings that are consistently offset or erratic, despite the pH probe having been recently calibrated.

Possible Causes and Solutions:

- **Incorrect Buffer Selection in TIS108:** The software's selected pH buffers (e.g., pH 4.01, 7.00, 10.01) must match the physical buffer solutions used for calibration.
- **Temperature Mismatch:** Soil temperature can significantly affect pH readings. Ensure the "Automatic Temperature Compensation" (ATC) feature is enabled in the **TIS108** application and that the temperature probe is correctly submerged in the soil sample.
- **Ground Loop Interference:** Electrical interference from other laboratory equipment can disrupt the sensitive millivolt signal from the pH probe.
- **Contaminated or Expired Buffers:** The accuracy of your calibration is dependent on the quality of your buffer solutions.

Troubleshooting Workflow:



[Click to download full resolution via product page](#)

Troubleshooting workflow for inaccurate pH readings.

Issue: TIS108 Fails to Detect a Connected Soil Moisture Sensor

Problem: The **TIS108** application does not recognize or display data from a connected soil moisture sensor.

Possible Causes and Solutions:

- **Incorrect Port or Channel Selection:** The sensor may be physically connected to a different port than the one configured in the **TIS108** software.
- **Driver Issues:** The necessary driver for the sensor's data logger or interface may not be installed or is corrupted.
- **Power Supply Fault:** The sensor may not be receiving adequate power to function and transmit data.
- **Faulty Cable or Connection:** The physical connection between the sensor and the data acquisition module could be loose or damaged.

Troubleshooting Steps:

Step	Action	Expected Outcome	If Unsuccessful
1	Verify Port Configuration: In the TIS108 'Hardware Setup' menu, confirm that the selected COM port or input channel matches the physical connection of the sensor.	The sensor status changes to 'Connected' or 'Ready' in the TIS108 interface.	Proceed to Step 2.
2	Reinstall Sensor Driver: Close the TIS108 application. Navigate to the Device Manager (Windows) or equivalent and reinstall the driver for the sensor's interface.	The device appears in the Device Manager without any error icons. Relaunch TIS108 to check for detection.	Proceed to Step 3.
3	Check Power Supply: Use a multimeter to verify the voltage output of the power supply to the sensor or data logger.	The measured voltage matches the manufacturer's specifications for the sensor.	Replace the power supply and repeat the check.
4	Inspect Physical Connections: Disconnect and reconnect the cable between the sensor and the interface. Check for any bent pins or visible damage to the cable.	A secure connection is established, and the sensor is detected by the TIS108 application.	Replace the cable and re-test.

Frequently Asked Questions (FAQs)

Q1: How do I perform a multi-point calibration for nitrate concentration in the TIS108 application?

A multi-point calibration is crucial for ensuring accuracy across a range of expected nitrate concentrations in your soil samples.

Experimental Protocol: 3-Point Nitrate Calibration

- Prepare Standard Solutions: Create at least three standard solutions of known nitrate concentrations (e.g., 10 ppm, 50 ppm, and 100 ppm NO_3^- -N) using a certified nitrate standard and deionized water.
- Initiate Calibration in **TIS108**:
 - Navigate to Calibration > New Calibration > Ion-Selective Electrode.
 - Select 'Nitrate' from the ion list.
 - Choose '3' as the number of calibration points.
- Measure and Input Standards:
 - Rinse the nitrate probe with deionized water and blot dry.
 - Immerse the probe in the 10 ppm standard solution. Allow the reading in **TIS108** to stabilize.
 - Enter "10" as the concentration value and save the first point.
 - Repeat this process for the 50 ppm and 100 ppm standards.
- Review and Save Calibration:
 - After measuring all three points, **TIS108** will display a calibration curve and a slope value.

- A typical slope for a nitrate electrode is between -54 and -60 mV/decade. If the slope is outside this range, it may indicate an issue with the probe or the standards.
- Save the calibration profile with a unique name (e.g., "SoilNitrate_YYYYMMDD").

Calibration Data Summary:

Calibration Point	Standard Concentration (ppm)	Expected mV Reading (Typical)
1	10	130 - 150
2	50	85 - 105
3	100	60 - 80


Q2: What is the "Soil Matrix Effect," and how can I compensate for it in the TIS108 application?

The "Soil Matrix Effect" refers to the interference from other ions and organic matter in the soil extract that can affect the accuracy of ion-selective electrodes (ISEs), such as those for nitrate or potassium.

Compensation Strategy: Matrix Matching

The most effective way to compensate for this is to perform your calibration using standards prepared in a solution that mimics your soil extract's background composition.

Logical Flow for Matrix Effect Compensation:



[Click to download full resolution via product page](#)

Workflow for matrix effect compensation.

By calibrating with standards that have a similar ionic background to your actual samples, the response of the electrode will be more representative, leading to more accurate final concentration measurements within the **TIS108** application.

- To cite this document: BenchChem. [Calibrating TIS108 application for soil-based experiments]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15607597/docs#calibrating-tis108-application-for-soil-based-experiments\]](https://www.benchchem.com/product/b15607597/docs#calibrating-tis108-application-for-soil-based-experiments)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)